

Proper Disposal of 2-Amino-5-methylbenzyl Alcohol: A Step-by-Step Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Amino-5-methylbenzyl alcohol

Cat. No.: B1268398

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For researchers and scientists in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant laboratory environment. This guide provides essential safety and logistical information for the disposal of **2-Amino-5-methylbenzyl alcohol** (CAS No: 34897-84-2), a compound commonly used in organic synthesis.

I. Immediate Safety and Hazard Information

Before handling **2-Amino-5-methylbenzyl alcohol**, it is crucial to be aware of its associated hazards. This substance is classified as a skin, eye, and respiratory irritant.^[1] Adherence to appropriate safety protocols is mandatory to minimize exposure risks.

Personal Protective Equipment (PPE): When handling **2-Amino-5-methylbenzyl alcohol**, especially during disposal procedures, the following PPE should be worn:

- **Eye Protection:** Chemical safety goggles or eyeshields are necessary to prevent eye irritation.
- **Hand Protection:** Wear appropriate protective gloves to prevent skin contact.^[2]
- **Respiratory Protection:** In cases of dust formation, a dust mask (such as a type N95) is recommended.

II. Step-by-Step Disposal Procedure

The disposal of **2-Amino-5-methylbenzyl alcohol** must be conducted in a manner that prevents its release into the environment. Do not empty this chemical into drains.[2][3] The recommended procedure is to dispose of the contents and container through an approved waste disposal plant.[2][4]

Operational Steps for Disposal:

- Waste Identification and Segregation:
 - Characterize the waste stream containing **2-Amino-5-methylbenzyl alcohol**. Note whether it is in solid form, dissolved in a solvent, or mixed with other reagents.
 - Segregate this waste from other chemical waste streams to avoid incompatible mixtures. This chemical should not be stored with strong oxidizing agents.[2]
- Containerization:
 - Select a suitable, sealable, and properly labeled waste container. The container must be in good condition and compatible with the chemical.
 - For solid waste, "sweep up and shovel into suitable containers for disposal." [2][5] Ensure the container is kept tightly closed.[2]
- Labeling:
 - Clearly label the waste container with the following information:
 - The words "Hazardous Waste"
 - The full chemical name: "**2-Amino-5-methylbenzyl alcohol**"
 - CAS Number: "34897-84-2"
 - The primary hazards (e.g., "Skin Irritant," "Eye Irritant," "Respiratory Irritant")
 - The accumulation start date
- Storage of Waste:

- Store the sealed and labeled waste container in a designated hazardous waste accumulation area.
- This area should be cool, dry, and well-ventilated.[\[2\]](#) Keep the container away from heat and sources of ignition.[\[2\]](#)
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a certified hazardous waste disposal contractor to arrange for pickup and disposal.
 - Provide them with the complete information about the waste as detailed on the label.

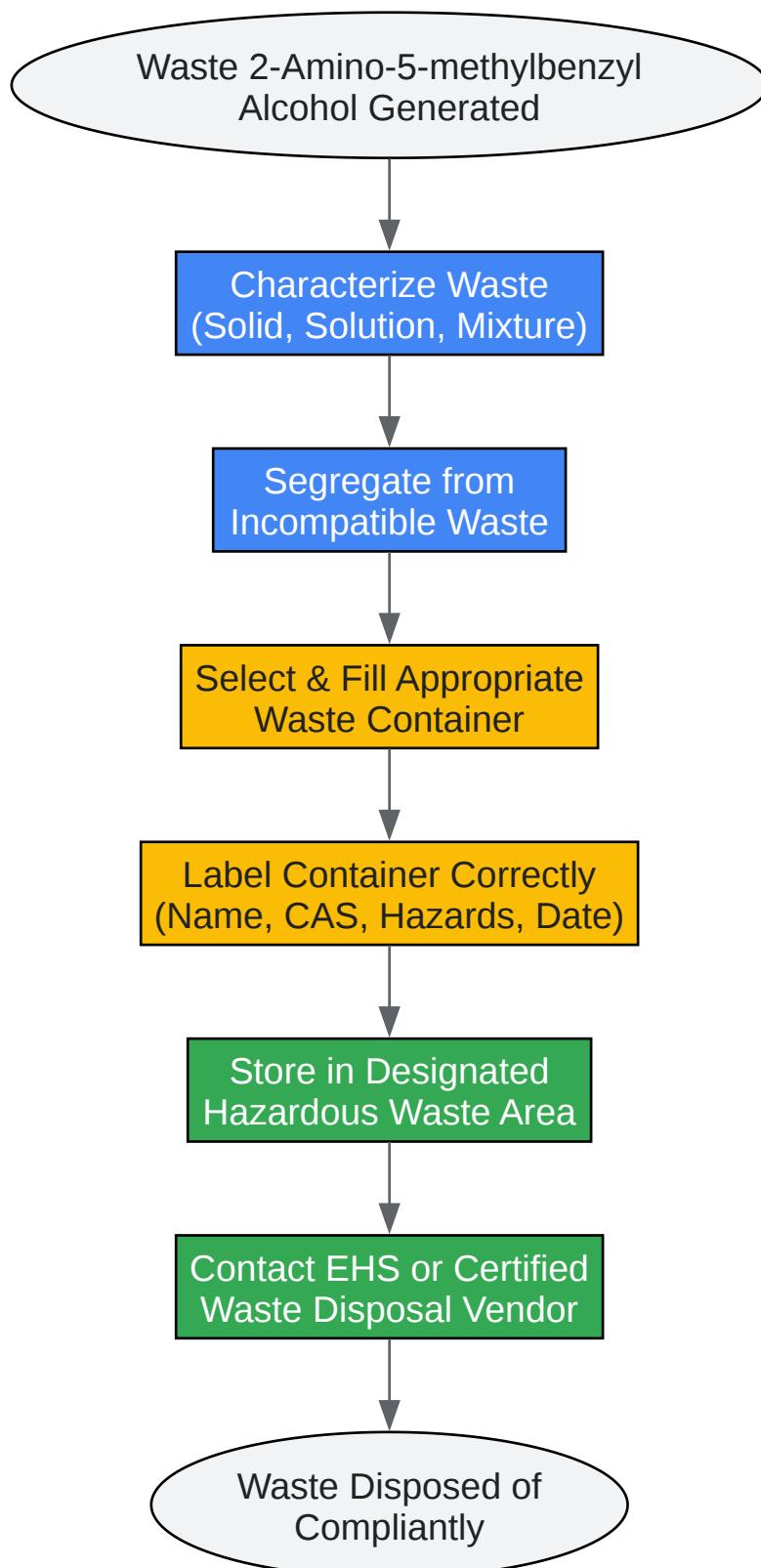
III. Quantitative Data Summary

For quick reference, the following table summarizes key quantitative and identifying information for **2-Amino-5-methylbenzyl alcohol**.

Property	Value	Source
CAS Number	34897-84-2	
Molecular Formula	C ₈ H ₁₁ NO	[1]
Molecular Weight	137.18 g/mol	
Melting Point	123-126 °C	
Storage Class	11 - Combustible Solids	
WGK (Germany)	3 - Highly hazardous to water	

IV. Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **2-Amino-5-methylbenzyl alcohol**.



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Caption: Disposal workflow for **2-Amino-5-methylbenzyl alcohol**.

By adhering to these procedures, laboratory professionals can ensure the safe and environmentally responsible disposal of **2-Amino-5-methylbenzyl alcohol**, fostering a culture of safety and regulatory compliance within their research endeavors.

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